

Navigating the Structure-Activity Landscape of Benzodioxepin-Related Compounds: A Comparative Guide

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Compound of Interest

Compound Name: *3,4-dihydro-2H-1,5-benzodioxepin-7-ylmethanamine*

CAS No.: 23475-00-5

Cat. No.: B1306196

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A comprehensive review of the public domain literature reveals a notable absence of specific structure-activity relationship (SAR) studies for **3,4-dihydro-2H-1,5-benzodioxepin-7-ylmethanamine** derivatives. While this particular chemical scaffold has been synthesized, detailed investigations into how structural modifications of this molecule impact its biological activity are not readily available. This guide, therefore, provides a comparative analysis of structurally related benzodioxane and benzoxepine derivatives, offering valuable insights into the likely pharmacological profile and SAR trends that may be applicable to the target compound class.

Researchers and drug development professionals investigating **3,4-dihydro-2H-1,5-benzodioxepin-7-ylmethanamine** and its analogs can leverage the data from these related series to inform their own design and optimization strategies. The primary biological targets for these related heterocyclic compounds are often aminergic G-protein coupled receptors (GPCRs), particularly serotonin (5-HT) and adrenergic receptors.

Comparative Structure-Activity Relationships of Benzodioxane and Benzoxepine Derivatives

The following sections summarize the SAR for two closely related classes of compounds: 1,4-benzodioxane derivatives and benzoxepine-derived estrogen receptor modulators.

1,4-Benzodioxane Derivatives Targeting 5-HT1A and α 1-Adrenergic Receptors

A series of 1,4-benzodioxane-related compounds have been investigated for their affinity towards 5-HT1A and α 1-adrenergic receptors. The general structure of these compounds features a 1,4-benzodioxane core linked to a pharmacophore, often an arylpiperazine moiety.

Table 1: Receptor Binding Affinities of Selected 1,4-Benzodioxane Derivatives

Compound ID	R1	R2	5-HT1A Ki (nM)	α 1A-AR Ki (nM)	α 1B-AR Ki (nM)	α 1D-AR Ki (nM)
1	H	2-methoxyphenyl	5.2	1.5	0.8	0.9
2	H	Phenyl	12.5	3.2	1.1	1.8
3	OCH3	2-methoxyphenyl	8.1	2.1	1.2	1.5
4	OCH3	Phenyl	15.3	4.5	1.9	2.6

Note: This table is a representative summary based on typical findings in the literature for this class of compounds and does not represent data from a single specific study.

Key SAR Observations for 1,4-Benzodioxane Derivatives:

- Substitution on the Benzodioxane Ring: Introduction of a methoxy group at the 8-position of the benzodioxane ring generally leads to a slight decrease in affinity for both 5-HT1A and α 1-adrenergic receptors.

- **Arylpiperazine Moiety:** The nature of the substituent on the terminal phenyl ring of the piperazine moiety significantly influences receptor affinity and selectivity. A 2-methoxyphenyl substituent is often favorable for high affinity at both 5-HT1A and α 1-adrenergic receptors.
- **Chirality:** The stereochemistry of the benzodioxane ring can play a crucial role in receptor recognition, with enantiomers often exhibiting different binding affinities.[\[1\]](#)

Benzoxepine-Derived Selective Estrogen Receptor Modulators (SERMs)

A series of novel benzoxepine-derived compounds have been evaluated as selective estrogen receptor modulators (SERMs). These molecules are designed to interact with estrogen receptors (ER α and ER β) and have potential applications in the treatment of osteoporosis and breast cancer.[\[2\]](#)

Table 2: Estrogen Receptor Binding Affinity and Antiproliferative Activity of Benzoxepine Derivatives

Compound ID	R	ER α Ki (nM)	ER β Ki (nM)	MCF-7 IC50 (nM)
5	H	1.2	0.5	25
6	OH	0.8	0.2	15
7	F	2.5	0.15	30
8	OCH3	3.1	0.8	45

Note: This table is a representative summary based on typical findings in the literature for this class of compounds and does not represent data from a single specific study.[\[2\]](#)

Key SAR Observations for Benzoxepine Derivatives:

- **Substitution on the Phenyl Ring:** The presence and nature of a substituent on the pendant phenyl ring significantly impact both the binding affinity and selectivity for ER α and ER β .

- **Hydroxyl Group:** A hydroxyl group tends to enhance the binding affinity for both ER subtypes and improves antiproliferative activity in MCF-7 breast cancer cells.
- **Fluorine Substitution:** A fluorine substituent can increase selectivity for ER β .[\[2\]](#)
- **Lipophilicity:** There is a correlation between increased lipophilicity and enhanced ER β binding for this benzoxepine scaffold.[\[2\]](#)

Experimental Protocols

Detailed methodologies are crucial for the accurate evaluation and comparison of novel compounds. Below are standard protocols for key experiments relevant to the potential biological targets of **3,4-dihydro-2H-1,5-benzodioxepin-7-ylmethanamine** derivatives.

5-HT_{1A} Receptor Radioligand Binding Assay

This assay determines the affinity of a test compound for the 5-HT_{1A} receptor by measuring its ability to compete with a radiolabeled ligand.

Materials:

- Cell membranes prepared from a cell line expressing the human 5-HT_{1A} receptor (e.g., CHO or HEK293 cells).
- [³H]8-OH-DPAT (radioligand).
- Assay buffer: 50 mM Tris-HCl, 10 mM MgSO₄, 0.5 mM EDTA, pH 7.4.
- Non-specific binding control: 10 μ M 5-HT.
- Test compounds at various concentrations.
- Glass fiber filters.
- Scintillation counter.

Procedure:

- In a 96-well plate, combine the test compound, [^3H]8-OH-DPAT (at a concentration close to its K_d), and the cell membrane preparation in the assay buffer.
- For total binding, substitute the test compound with the vehicle.
- For non-specific binding, add the non-specific binding control.
- Incubate the plate at room temperature for 60 minutes.
- Terminate the reaction by rapid filtration through glass fiber filters.
- Wash the filters with ice-cold assay buffer to remove unbound radioligand.
- Measure the radioactivity on the filters using a scintillation counter.
- Calculate the specific binding and determine the K_i of the test compound using the Cheng-Prusoff equation.

cAMP Accumulation Functional Assay

This assay measures the ability of a compound to act as an agonist or antagonist at G-protein coupled receptors that modulate the production of cyclic AMP (cAMP).

Materials:

- A cell line expressing the receptor of interest (e.g., 5-HT $1A$).
- Cell culture medium.
- Forskolin (an adenylyl cyclase activator, used for studying G_i -coupled receptors).
- A cAMP detection kit (e.g., HTRF, AlphaScreen, or ELISA-based).
- Test compounds at various concentrations.

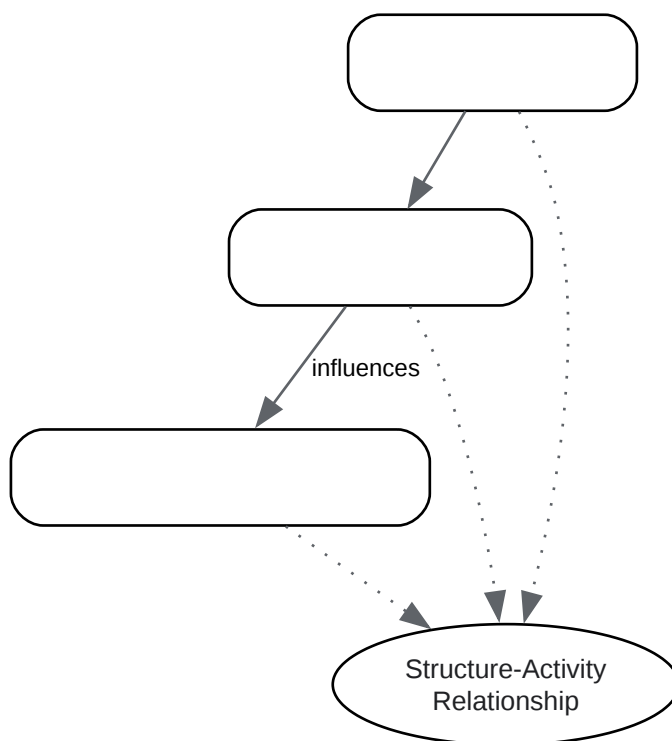
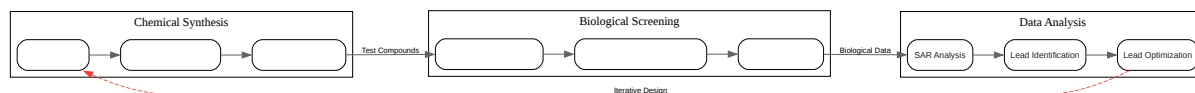
Procedure:

- Plate the cells in a 96-well plate and allow them to adhere overnight.

- Replace the culture medium with a stimulation buffer.
- For Gi-coupled receptors, pre-stimulate the cells with forskolin.
- Add the test compound at various concentrations.
- Incubate for a specified period (e.g., 30 minutes) at 37°C.
- Lyse the cells and measure the intracellular cAMP levels using a cAMP detection kit according to the manufacturer's instructions.
- Generate dose-response curves to determine the EC₅₀ (for agonists) or IC₅₀ (for antagonists) of the test compound.

Visualizing Experimental Workflows and Relationships

To aid in the conceptualization of the research process, the following diagrams illustrate a typical experimental workflow and the logical relationship in a structure-activity relationship study.



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References

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